

Application Notes and Protocols: CHMFL-ABL-053 for Primary CML Patient Samples

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Compound of Interest

Compound Name: CHMFL-ABL-053

Cat. No.: B15612950

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Introduction

CHMFL-ABL-053 is a potent and selective inhibitor of BCR-ABL, SRC, and p38 kinases, demonstrating significant potential for the treatment of Chronic Myeloid Leukemia (CML).^{[1][2]} It effectively suppresses the autophosphorylation of BCR-ABL and downstream signaling pathways, leading to the inhibition of proliferation in CML cell lines.^{[1][3]} These application notes provide detailed protocols for the evaluation of **CHMFL-ABL-053** in primary CML patient samples, offering a framework for preclinical assessment of its efficacy and mechanism of action in a more clinically relevant context.

Quantitative Data Summary

The following tables summarize the in vitro efficacy of **CHMFL-ABL-053**. Table 1 details its inhibitory activity against target kinases, while Table 2 presents its anti-proliferative effects on various CML cell lines. This data serves as a benchmark for interpreting results from primary patient samples.

Table 1: Kinase Inhibitory Activity of **CHMFL-ABL-053**

Target Kinase	IC ₅₀ (nM)
ABL1	70
SRC	90
p38	62

Source:[2]

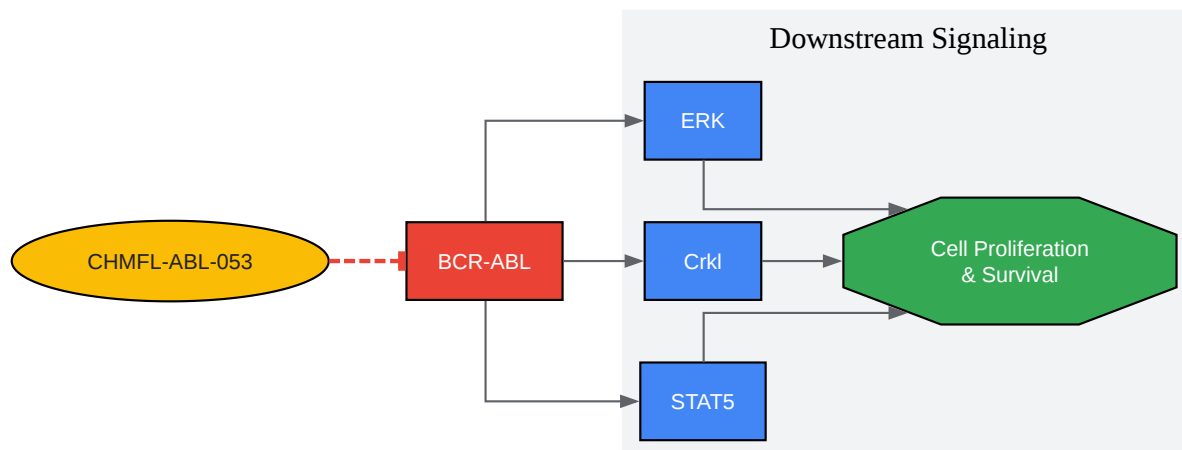
Table 2: Anti-proliferative Activity of **CHMFL-ABL-053** in CML Cell Lines

Cell Line	GI ₅₀ (nM)
K562	14
KU812	25
MEG-01	16

Source:[1][2]

Signaling Pathway

CHMFL-ABL-053 exerts its anti-leukemic effect by inhibiting the constitutively active BCR-ABL kinase and its downstream signaling pathways, which are crucial for the proliferation and survival of CML cells.



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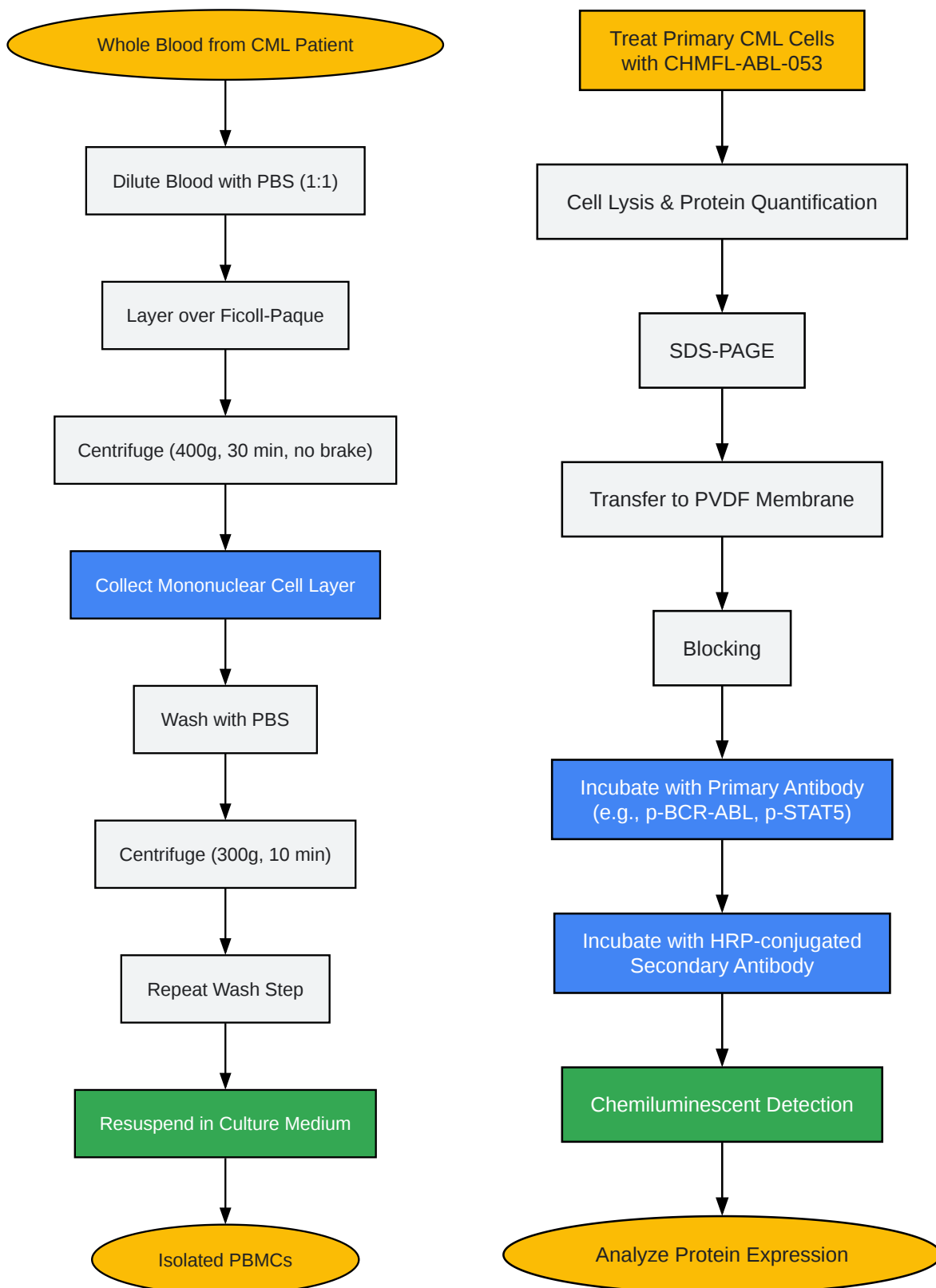
Caption: BCR-ABL signaling pathway and the inhibitory action of **CHMFL-ABL-053**.

Experimental Protocols

The following protocols are adapted from methodologies used for testing BCR-ABL inhibitors in primary CML cells.

Isolation of Mononuclear Cells from CML Patient Samples

This protocol describes the isolation of peripheral blood mononuclear cells (PBMCs) from whole blood obtained from CML patients.



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